

# IUPAC name and synonyms for 2-Methyl 5-cyclohexylpentanol

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## Compound of Interest

Compound Name: 2-Methyl 5-cyclohexylpentanol

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## An In-depth Technical Guide to 5-Cyclohexyl-2-methylpentan-1-ol

This technical guide provides a comprehensive overview of 5-cyclohexyl-2-methylpentan-1-ol, a compound utilized in the personal care industry. The document details its chemical identity, properties, and mechanism of action as a deodorant active. It also outlines the experimental methodologies used to substantiate its efficacy. This guide is intended for researchers, scientists, and professionals in the field of drug and cosmetic development.

## Chemical Identity and Synonyms

The compound commonly known as **2-Methyl 5-cyclohexylpentanol** is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: 5-cyclohexyl-2-methylpentan-1-ol[1][2][3]

This designation precisely describes its molecular structure, featuring a pentanol backbone with a methyl group at the second carbon and a cyclohexyl group at the fifth carbon.

Synonyms: This compound is also known by several other names and identifiers, which are listed in the table below for reference.

Type	Identifier
Common Name	2-Methyl 5-cyclohexylpentanol[1][4]
CAS Number	1141487-54-8[1][4]
Other Names	Cyclohexanepentanol, beta-methyl-[3][4], (+-)-2-Methyl 5-cyclohexylpentanol[4], 5-cyclohexyl-2-methyl-pentanol[1], SymDeo® B125[2]
EC Number	700-146-1[4]
UNII	460837ILID[4]

## Physicochemical Properties

A summary of the key physicochemical properties of 5-cyclohexyl-2-methylpentan-1-ol is presented in the following table. These properties are crucial for formulation development and safety assessments.

Property	Value	Source
Molecular Formula	C12H24O	[1]
Molecular Weight	184.32 g/mol	[1]
XLogP3-AA	4.5	[1]
Exact Mass	184.182715385 Da	[1]
Solubility in water	23.87 mg/L @ 25 °C (estimated)	[5]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[6]

## Mechanism of Action and Use

5-Cyclohexyl-2-methylpentan-1-ol is primarily utilized as a deodorant and skin-conditioning agent in cosmetic and personal care products.[7][8] Its principal function is to mitigate or mask unpleasant body odors.[7][8] The compound exhibits antimicrobial properties, which are central

to its deodorant efficacy. It selectively targets the skin microbiota responsible for the decomposition of odorless sweat components into malodorous molecules.[2]

Research indicates that 5-cyclohexyl-2-methylpentan-1-ol is a microbiome-friendly alternative to some conventional antimicrobial agents like triclosan.[3] Studies have shown that it can effectively control odor without significantly disrupting the natural balance of the axillary microbiome.[2][3]

## Experimental Protocols for Efficacy Evaluation

The deodorant efficacy of 5-cyclohexyl-2-methylpentan-1-ol has been substantiated through a series of clinical and ex vivo studies. The general methodologies for these investigations are detailed below.

### In Vivo Clinical Studies for Deodorant Efficacy

These studies are designed to assess the effectiveness of the compound in reducing axillary malodor in human subjects.

- **Study Design:** A randomized, double-blind, half-side test is typically employed. One axilla is treated with the test product (e.g., a spray containing 5-cyclohexyl-2-methylpentan-1-ol), while the contralateral axilla may serve as an untreated control or be treated with a benchmark product (e.g., triclosan).[3]
- **Subject Panel:** A panel of healthy adult subjects with a distinct perspiration odor is recruited. [3]
- **Wash-out Period:** Prior to the study, subjects undergo a wash-out period where they refrain from using any deodorant or antiperspirant products.
- **Odor Assessment ("Sniff Test"):** Trained and experienced odor judges evaluate the axillary malodor at specified time points (e.g., 6, 24, and 48 hours) after product application.[3] The assessment is typically performed using a standardized odor intensity scale.
- **Data Analysis:** The reduction in malodor is calculated and statistically analyzed to determine the significance of the effect compared to the baseline and the control.[3]

## Ex Vivo Human Axillary Microbiome Model

This model is utilized to investigate the impact of the compound on the microbial community of the underarm in a controlled laboratory setting.

- **Sweat Collection:** Fresh human sweat is collected from a panel of healthy donors.[\[1\]](#)
- **Incubation:** The pooled sweat is mixed with the test substance (5-cyclohexyl-2-methylpentan-1-ol) and incubated under controlled conditions (e.g., 37°C) for a specified duration (e.g., 24 hours).[\[1\]](#)
- **Microbial Analysis:**
  - **Microbial Load:** The total number of aerobic and anaerobic colony-forming units (CFU) is determined to assess the overall impact on the microbial population.[\[1\]](#)
  - **Microbiome Composition:** Techniques such as 16S rRNA gene sequencing can be employed to analyze the relative abundance of different bacterial taxa within the microbiome. This allows for an assessment of the compound's selectivity towards specific odor-causing bacteria (e.g., *Corynebacterium* species) versus commensal, non-odor-causing bacteria (e.g., *Staphylococcus* species).

## Summary of Efficacy Data

Clinical studies have demonstrated the long-lasting deodorant efficacy of 5-cyclohexyl-2-methylpentan-1-ol.

Time Point	Malodor Reduction (%)	Comparison	Source
24 hours	Significant reduction	vs. Initial Value	<a href="#">[3]</a>
48 hours	45.8%	vs. Untreated	<a href="#">[1]</a>

Ex vivo studies have further elucidated its mechanism, showing that it has a minimal impact on the overall axillary microbiome compared to broad-spectrum antimicrobials, thus preserving the natural balance of the skin's microbial ecosystem.[\[3\]](#)

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the clinical evaluation of a deodorant active such as 5-cyclohexyl-2-methylpentan-1-ol.

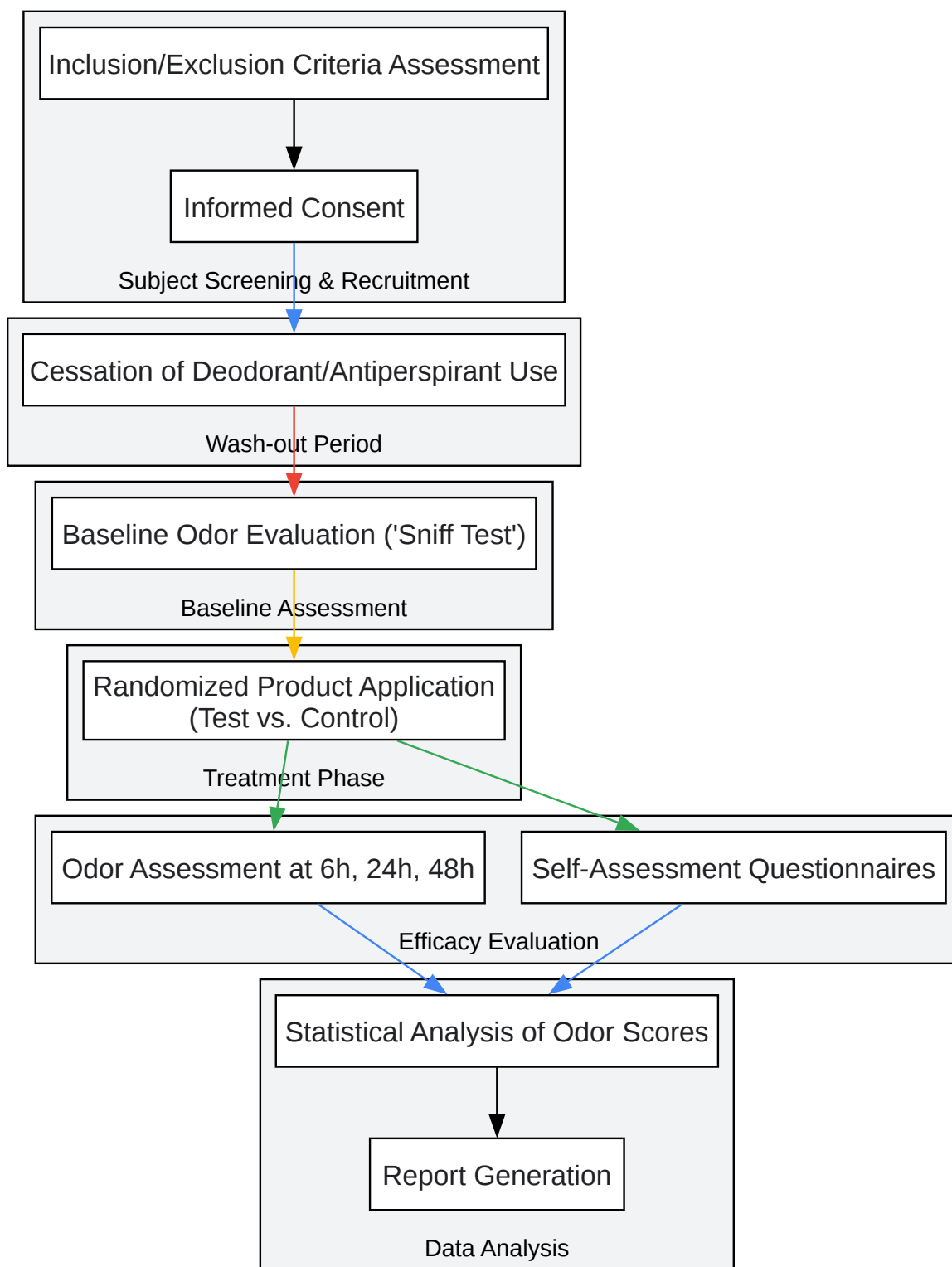


Figure 1. Clinical Trial Workflow for Deodorant Efficacy Testing

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